

# A Comparative Guide to the Spectroscopic Analysis of 2-Chloro-p-xylene

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## Compound of Interest

Compound Name: 2-Chloro-p-xylene

CAS No.: 57030-73-6

Cat. No.: B7801028

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For Researchers, Scientists, and Drug Development Professionals

In the realm of chemical synthesis and drug development, the unambiguous confirmation of a molecule's structure is paramount. This guide provides a comprehensive comparison of spectroscopic techniques used to verify the structure of **2-Chloro-p-xylene**, contrasting its spectral features with those of its isomers, 4-Chloro-o-xylene and 2,6-dimethylchlorobenzene. By presenting experimental data and detailed protocols, this document serves as a practical resource for researchers employing spectroscopic methods for structural elucidation.

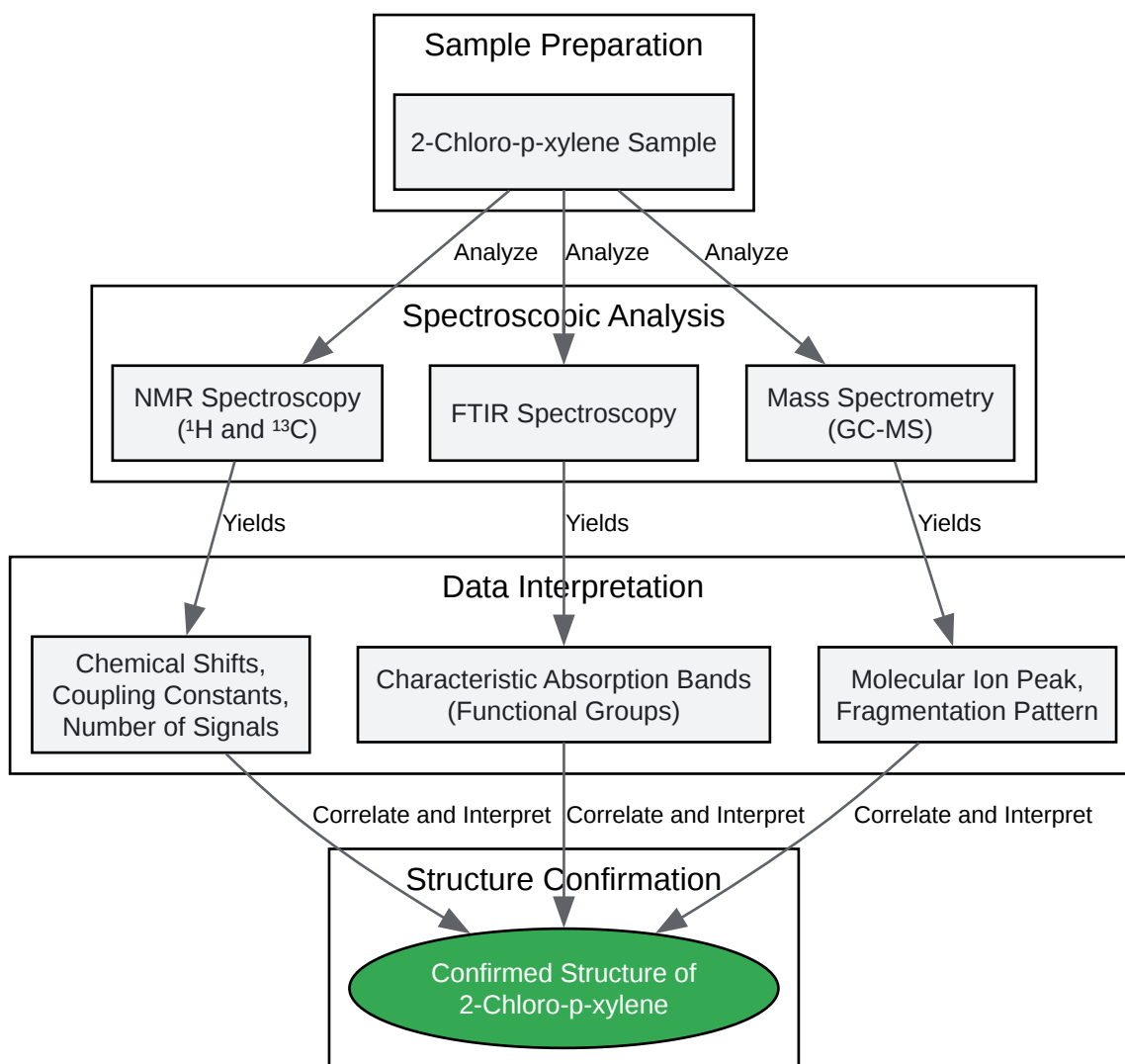
## Spectroscopic Data Comparison

The following table summarizes the key spectroscopic data for **2-Chloro-p-xylene** and its structural isomers. This data is essential for distinguishing between these closely related compounds.

| Spectroscopic Technique    | 2-Chloro-p-xylene                                                              | 4-Chloro-o-xylene                                                              | 2,6-Dimethylchlorobenzene                                                                        |
|----------------------------|--------------------------------------------------------------------------------|--------------------------------------------------------------------------------|--------------------------------------------------------------------------------------------------|
| $^1\text{H}$ NMR           | Two singlets for the methyl groups and three signals for the aromatic protons. | Two singlets for the methyl groups and three signals for the aromatic protons. | One singlet for the two equivalent methyl groups and a multiplet for the three aromatic protons. |
| (Predicted $\delta$ , ppm) | ~2.3 (s, 3H), ~2.4 (s, 3H), ~7.0-7.3 (m, 3H)                                   | ~2.2 (s, 3H), ~2.3 (s, 3H), ~7.0-7.2 (m, 3H)                                   | ~2.4 (s, 6H), ~7.0-7.2 (m, 3H)                                                                   |
| $^{13}\text{C}$ NMR        | Eight distinct signals are expected due to the lack of symmetry.               | Eight distinct signals are expected due to the lack of symmetry.               | Four distinct signals are expected due to the plane of symmetry.                                 |
| (Predicted $\delta$ , ppm) | Aromatic: ~125-140, Methyl: ~15-21                                             | Aromatic: ~125-140, Methyl: ~15-20                                             | Aromatic: ~127-138, Methyl: ~20                                                                  |
| FTIR ( $\text{cm}^{-1}$ )  | C-H (aromatic), C-H (aliphatic), C=C (aromatic), C-Cl                          | C-H (aromatic), C-H (aliphatic), C=C (aromatic), C-Cl                          | C-H (aromatic), C-H (aliphatic), C=C (aromatic), C-Cl                                            |
| Characteristic Peaks       | ~3100-3000, ~2950-2850, ~1600-1450, ~850-550                                   | ~3100-3000, ~2950-2850, ~1600-1450, ~850-550                                   | ~3100-3000, ~2950-2850, ~1600-1450, ~850-550                                                     |
| Mass Spectrometry          | Molecular Ion ( $\text{M}^+$ ) at m/z 140/142 (approx. 3:1 ratio).             | Molecular Ion ( $\text{M}^+$ ) at m/z 140/142 (approx. 3:1 ratio).             | Molecular Ion ( $\text{M}^+$ ) at m/z 140/142 (approx. 3:1 ratio).                               |
| Major Fragments (m/z)      | 105 ( $[\text{M}-\text{Cl}]^+$ ), 77                                           | 105 ( $[\text{M}-\text{Cl}]^+$ ), 51 <sup>[1]</sup>                            | 105 ( $[\text{M}-\text{Cl}]^+$ )                                                                 |

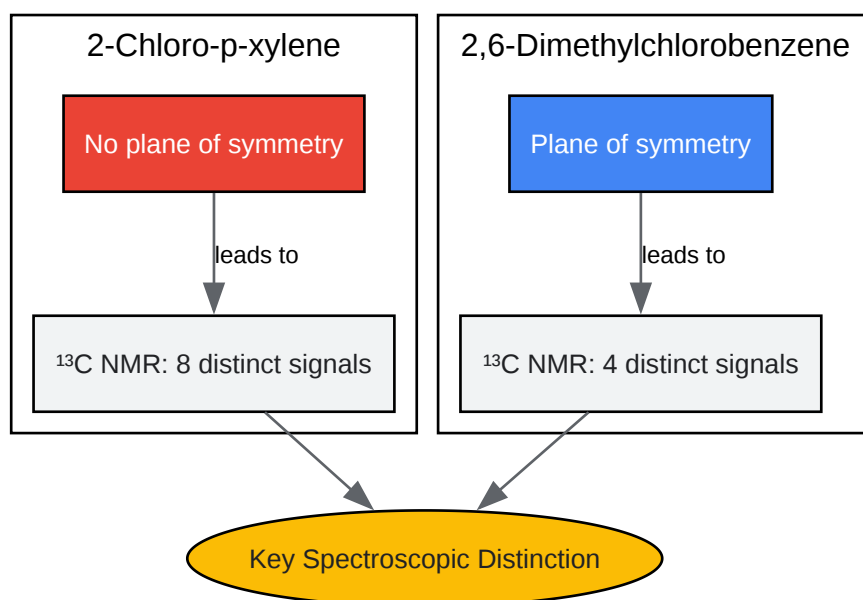
## Experimental Workflows and Structural Distinctions

The following diagrams illustrate the logical workflow for spectroscopic analysis and highlight the key distinguishing features between **2-Chloro-p-xylene** and an isomer.



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A logical workflow for the spectroscopic confirmation of **2-Chloro-p-xylene**.



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## References

- 1. 4-Chloro-o-xylene | C<sub>8</sub>H<sub>9</sub>Cl | CID 32886 - PubChem [pubchem.ncbi.nlm.nih.gov]
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